Experimental determination of the Sodium-22 half-life

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An In-depth Technical Guide to the Experimental Determination of the **Sodium-22** Half-Life

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the principles and methodologies for the experimental determination of the half-life of **Sodium-22** (^{22}Na). It is designed for professionals in research, science, and drug development who utilize ^{22}Na as a calibration source or in experimental studies. The guide details the theoretical background of ^{22}Na decay, outlines two primary experimental protocols, and discusses the necessary data analysis and uncertainty considerations.

Introduction to **Sodium-22**

Sodium-22 is a synthetic radioisotope of sodium with a relatively long half-life of approximately 2.6 years.[1][2] It decays to a stable isotope of Neon (^{22}Ne) through two primary mechanisms: positron emission and electron capture.[3] This decay process is accompanied by the emission of distinct gamma rays, making ^{22}Na a valuable tool in various scientific and medical fields. Its applications include the calibration and quality control of Positron Emission Tomography (PET) scanners, its use as a positron source in Positron Annihilation Spectroscopy (PAS) for materials science, and in fundamental physics research.[3][4][5] An accurate determination of its half-life is crucial for these applications, ensuring the reliability of experimental results and the proper calibration of sensitive detection equipment.

Theoretical Background

The Law of Radioactive Decay

The process of radioactive decay is governed by a first-order rate law, which states that the rate of decay of a radioactive sample is directly proportional to the number of radioactive nuclei present. This relationship is described by the exponential decay formula:

$N(t) = N_0 e^{-\lambda t}$

where:

- $N(t)$ is the number of radioactive nuclei at time t.

- N_0 is the initial number of radioactive nuclei at t = 0.

- λ is the decay constant, which is characteristic of the specific radionuclide.

The half-life ($T_{1/2}$) is defined as the time required for half of the radioactive nuclei in a sample to decay. It is inversely related to the decay constant:

$T_{1/2} = \ln(2) / \lambda \approx 0.693 / \lambda$

Experimentally, the activity A(t) of the sample, which is the number of decays per unit time, is measured. Since activity is proportional to the number of nuclei ($A = \lambda N$), the decay of activity follows the same exponential law:

$A(t) = A_0 e^{-\lambda t}$

By measuring the activity of a ^{22}Na source at different points in time, the decay constant and thus the half-life can be determined.
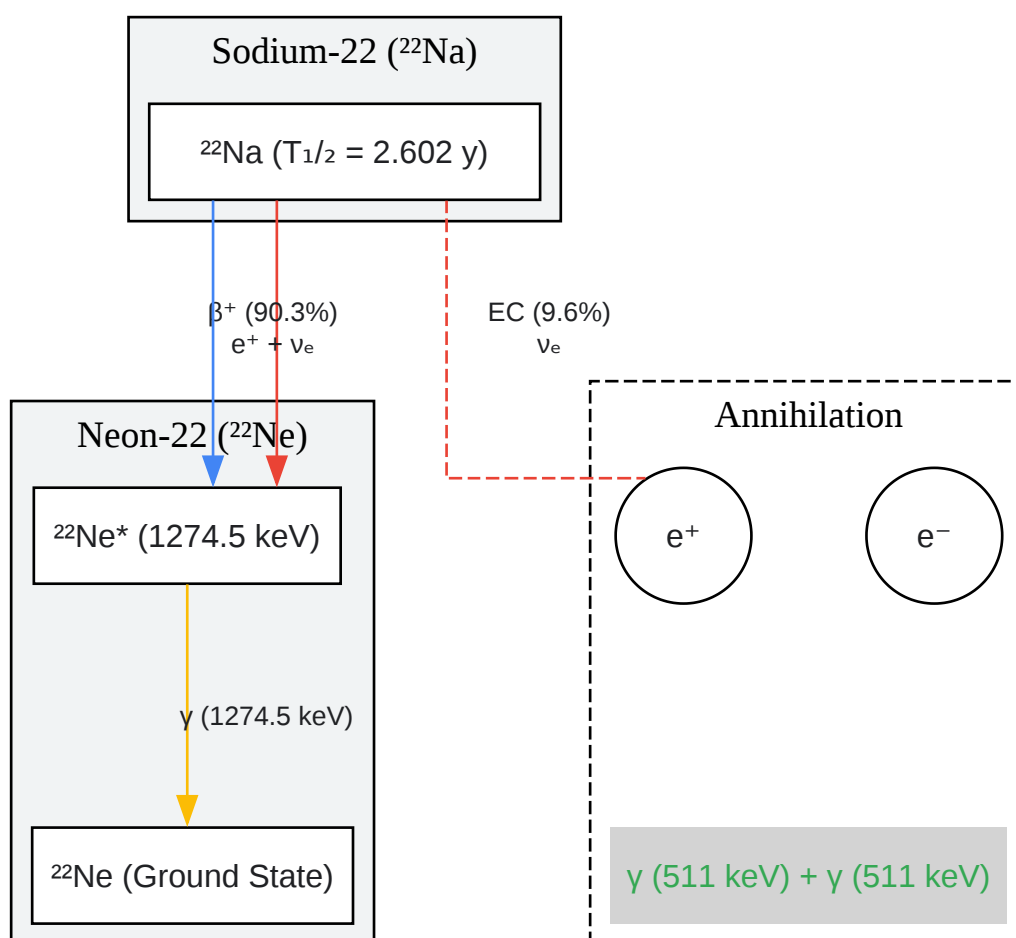
The Decay Scheme of **Sodium-22**

Sodium-22 decays to stable Neon-22 with a half-life of 2.6019 years.[3][4] The decay proceeds primarily through two modes:

- Positron Emission (β^+ decay): In approximately 90.3% of decays, a proton in the ^{22}Na nucleus is converted into a neutron, emitting a positron (e^+) and an electron neutrino (ν_e).[6]

This process leads to an excited state of Neon-22 (^{22}Ne*). The emitted positron subsequently annihilates with an electron from the surrounding material, producing two 511 keV gamma photons that are emitted in opposite directions (180° apart) to conserve momentum.[7][8]

- Electron Capture (EC): In about 9.6% of decays, the nucleus captures an orbital electron, converting a proton into a neutron and emitting an electron neutrino.[6] This also leads to the same excited state of ^{22}Ne*.

In over 99.9% of all decays, the resulting ^{22}Ne nucleus is in an excited state at 1274.5 keV.[6][9] It rapidly de-excites to the ground state by emitting a 1274.5 keV gamma photon.[7] Therefore, the decay of a single ^{22}Na nucleus (via positron emission) results in a cascade of three gamma rays: one at 1274.5 keV and two at 511 keV.

Sodium-22 (^{22}Na)

^{22}Na ($T_{1/2}$ = 2.602 y)

β^+ (90.3%)
$e^+ + \nu_e$

EC (9.6%)
ν_e

Neon-22 (^{22}Ne)

^{22}Ne* (1274.5 keV)

Annihilation

e^+

e^-

γ (1274.5 keV)

^{22}Ne (Ground State)

γ (511 keV) + γ (511 keV)

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Caption: Decay scheme of **Sodium-22** to Neon-22.

Experimental Methodologies

The half-life of ^{22}Na can be determined by tracking its activity over an extended period. The long half-life necessitates a stable experimental setup and meticulous data collection over several months or years.

Method 1: Gamma-Ray Spectroscopy with a Single Detector

This method involves measuring the gamma-ray spectrum of a ^{22}Na source periodically and observing the decrease in the count rate of a characteristic photopeak.

Experimental Protocol:

- Apparatus Setup:

  - Source: A sealed, long-lived ^{22}Na source with a known initial activity (typically ~1 µCi).

  - Detector: A high-purity germanium (HPGe) detector for high-energy resolution or a Sodium Iodide (NaI(Tl)) scintillation detector.[10]

  - Shielding: A lead castle or shield to minimize background radiation.

  - Electronics: A preamplifier, spectroscopy amplifier, and a Multi-Channel Analyzer (MCA).

  - Geometry: The source-detector geometry must be fixed and reproducible for every measurement to ensure consistent detection efficiency.

- Energy Calibration:

  - Calibrate the spectrometer using standard sources with well-known gamma-ray energies (e.g., ^{60}Co, ^{137}Cs) to establish a relationship between channel number and energy.

  - Verify the calibration by identifying the 511 keV and 1274.5 keV peaks from the ^{22}Na source.[10]

- Data Acquisition:

- Place the ²²Na source in the fixed position.

- Acquire a gamma-ray spectrum for a predetermined live time (e.g., 1-2 hours). The live time must be long enough to obtain good counting statistics in the photopeaks of interest.

- Record the start time, date, and duration of the measurement.

- Repeat the measurement at regular intervals (e.g., monthly) for a duration spanning a significant fraction of the half-life (e.g., 2-3 years).

- Data Extraction:

  - For each spectrum, determine the net area (total counts minus background) of the 1274.5 keV photopeak. This peak is often preferred over the 511 keV peak as it is less susceptible to background from other positron-emitting sources.

  - Calculate the count rate (Net Area / Live Time) for each measurement.
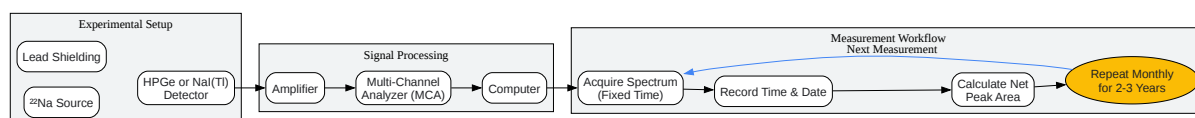
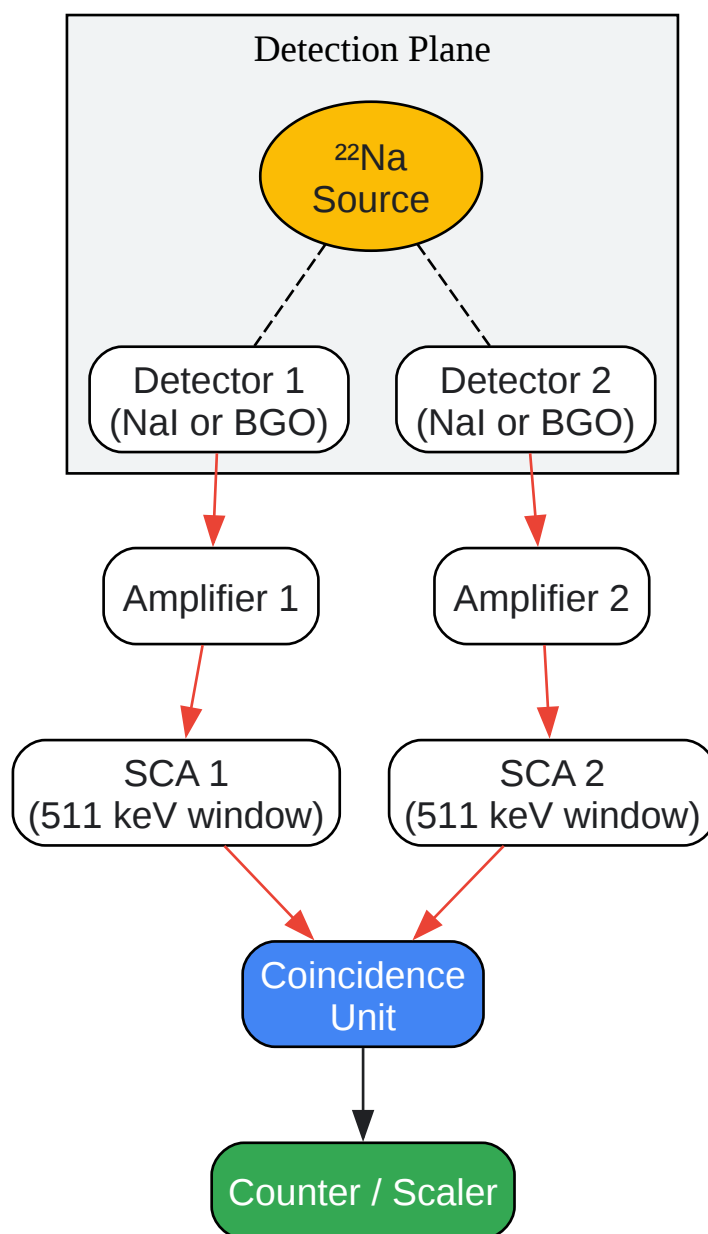[Click to download full resolution via product page](#)

Caption: Workflow for half-life determination using single detector gamma spectroscopy.

Method 2: Gamma-Gamma Coincidence Counting

This is a more sophisticated technique that significantly reduces background counts by detecting the two 511 keV annihilation photons, which are emitted simultaneously.[11] A true coincidence event is only registered when both detectors fire within a very short time window.

Experimental Protocol:

- Apparatus Setup:

  - Source: A point-like ^{22}Na source.

  - Detectors: Two identical NaI(Tl) or Bismuth Germanate (BGO) scintillation detectors positioned 180° apart with the source placed at the center.[10][11]

  - Electronics: Two sets of preamplifiers and amplifiers, two Single-Channel Analyzers (SCAs), a Time-to-Amplitude Converter (TAC) or a coincidence logic unit, and a counter/scaler.[9]

- Detector and Electronics Setup:

  - Adjust the gain of each detector system so that the 511 keV photopeak is at the same position in their respective spectra.

  - Set the window of each SCA to bracket the 511 keV photopeak. The SCA will generate a logic pulse only for events within this energy window.

  - Feed the logic pulses from both SCAs into the coincidence unit. Set the resolving time of the coincidence unit (typically a few hundred nanoseconds). This is the maximum time difference between the arrival of two pulses for them to be considered coincident.

- Data Acquisition:

  - Measure the coincidence count rate (C) for a fixed period.

  - Record the start time, date, and duration.

  - As with the single detector method, repeat the measurements at regular intervals over a long period.

Caption: Experimental workflow for the gamma-gamma coincidence counting method.

Data Analysis and Half-Life Calculation

- Corrections: Before analysis, the raw count rates must be corrected for background radiation and detector dead time. In the coincidence method, a correction for accidental (random) coincidences should also be made.

- Decay Curve Plotting: Plot the corrected count rate, A(t), as a function of elapsed time, t.

- Linearization: To facilitate fitting, the exponential decay equation can be linearized by taking the natural logarithm:

  $\ln[A(t)] = \ln(A_0) - \lambda t$

  A plot of ln[A(t)] versus t should yield a straight line with a slope of -λ.

- Least-Squares Fitting: Perform a weighted linear least-squares fit to the linearized data to determine the best estimate for the slope, and thus the decay constant λ.[12] Alternatively, a non-linear least-squares fit can be applied directly to the exponential function $A(t) = A_0 e^{-lt}$.

- Half-Life Calculation: Calculate the half-life and its uncertainty from the decay constant:

  $T_{1/2} = \ln(2) / \lambda$

- Uncertainty Analysis: The total uncertainty in the final half-life value must be carefully evaluated. It includes:

  - Statistical Uncertainty: Arising from the random nature of radioactive decay (Poisson statistics).

  - Systematic Uncertainty: Potential sources include instabilities in the electronics, variations in the measurement geometry, and inaccuracies in timing.[13] A thorough uncertainty budget is essential for a reliable result.

Data Presentation

Quantitative data related to ^{22}Na and its half-life measurement should be presented clearly.

Table 1: Nuclear Properties of **Sodium-22**

Property	Value	Reference
Half-Life (T$_{1/2}$)	2.6019 (22) years	[4][5]
Decay Modes	β$^+$ (90.30%), EC (9.64%)	[6]
Q-value	2843.02 (21) keV	[6]
Gamma Energy 1	511.0 keV (Annihilation)	[2]
Gamma Intensity 1	~180%	[2]
Gamma Energy 2	1274.5 keV	[4][7]
Gamma Intensity 2	99.94%	[6]
Max. β$^+$ Energy	546.44 keV	[6]

Table 2: Comparison of Published Half-Life Values for **Sodium-22**

Half-Life (years)	Uncertainty (years)	Measurement Method	Reference
2.6019	0.0019	Not Specified	[4]
2.6029	0.0008	Not Specified	[6]
2.6018	0.0022	Not Specified	[5]
2.602	-	Not Specified	[1]

Conclusion

The experimental determination of the half-life of **Sodium-22** is a long-term endeavor that requires high-precision measurements and careful data analysis. Both single-detector gamma spectroscopy and gamma-gamma coincidence counting are viable methods, with the latter offering superior background rejection. A stable experimental setup, consistent measurement geometry, and a comprehensive analysis of uncertainties are paramount to achieving an accurate and reliable result. The value obtained is critical for the numerous applications of ^{22}Na in science, medicine, and industry, underpinning the accuracy of calibrations and the validity of research findings.

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References

- 1. ehs.umich.edu [ehs.umich.edu]

- 2. ionactive.co.uk [ionactive.co.uk]

- 3. Sodium-22 Radioisotope|For Research Use Only [benchchem.com]

- 4. radiacode.com [radiacode.com]

- 5. Sodium-22 - isotopic data and properties [chemlin.org]

- 6. lnhb.fr [lnhb.fr]

- 7. Sodium 22 decay scheme [ns.ph.liv.ac.uk]

- 8. spectrumtechniques.com [spectrumtechniques.com]

- 9. www3.nd.edu [www3.nd.edu]

- 10. advlabs.aapt.org [advlabs.aapt.org]

- 11. A gamma-gamma coincidence/anticoincidence spectrometer for low-level cosmogenic (22)Na/(7)Be activity ratio measurement - PubMed [pubmed.ncbi.nlm.nih.gov]

- 12. researchgate.net [researchgate.net]

- 13. researchgate.net [researchgate.net]

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